

Technical Guide: Chemical Structure and Application of Sudan Red 7B-d5

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Compound of Interest

Compound Name: Sudan red 7B-d5

Cat. No.: B15558912

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This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Sudan Red 7B-d5**, a deuterated analog of the synthetic azo dye Sudan Red 7B. This document is intended to serve as a valuable resource for professionals in research and development who utilize isotopically labeled compounds in analytical studies.

Chemical Structure and Properties

Sudan Red 7B-d5 is a stable isotope-labeled version of Sudan Red 7B, where five hydrogen atoms on the terminal phenyl ring have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantification of Sudan Red 7B and other related azo dyes.

The chemical structure of **Sudan Red 7B-d5** is N-ethyl-1-((4-((phenyl-d5)azo)phenyl)azo)naphthalen-2-amine. The deuteration on the terminal phenyl ring provides a distinct mass shift without significantly altering the chemical and physical properties of the molecule.

Table 1: Quantitative Data for Sudan Red 7B and **Sudan Red 7B-d5**

Property	Sudan Red 7B	Sudan Red 7B-d5
IUPAC Name	N-ethyl-1-[[4-(phenylazo)phenyl]azo]-2-naphthalenamine[1]	N-ethyl-1-((4-((phenyl-d5)azo)phenyl)azo)naphthalen-2-amine
Synonyms	Solvent Red 19, Fat Red 7B[2] [3]	---
CAS Number	6368-72-5[4]	Not available
Molecular Formula	C ₂₄ H ₂₁ N ₅ [4]	C ₂₄ H ₁₆ D ₅ N ₅
Molecular Weight	379.46 g/mol	384.49 g/mol
Appearance	Red powder	---
Melting Point	130 °C (decomposes)	---
UV-Vis λ _{max}	525 nm	~525 nm
Solubility	Soluble in acetone, oils; insoluble in water.[1]	Soluble in organic solvents like acetonitrile.

Experimental Protocols

Synthesis of Sudan Red 7B-d5 (Representative Protocol)

The synthesis of **Sudan Red 7B-d5** can be achieved through a two-step diazotization and azo coupling reaction. This protocol is a representative method based on established procedures for azo dye synthesis.

Step 1: Diazotization of 4-(phenyl-d5-azo)aniline

- Preparation of diazonium salt: Dissolve a known molar equivalent of 4-(phenyl-d5-azo)aniline in a solution of hydrochloric acid and water, and cool the mixture to 0-5 °C in an ice bath.
- Addition of sodium nitrite: Slowly add a chilled aqueous solution of sodium nitrite dropwise to the aniline solution while maintaining the temperature below 5 °C and stirring continuously. The reaction progress can be monitored by testing for the presence of nitrous acid using starch-iodide paper.

- Formation of the diazonium salt: The reaction mixture, containing the diazonium salt of 4-(phenyl-d5-azo)aniline, is kept cold for the subsequent coupling reaction.

Step 2: Azo Coupling with N-ethyl-1-naphthylamine

- Preparation of the coupling component: Dissolve N-ethyl-1-naphthylamine in a suitable solvent, such as ethanol or acetic acid.
- Coupling reaction: Slowly add the cold diazonium salt solution to the N-ethyl-1-naphthylamine solution with vigorous stirring. The coupling reaction typically proceeds at a low temperature (0-5 °C).
- Precipitation and purification: The resulting **Sudan Red 7B-d5** precipitates out of the solution. The precipitate is then collected by filtration, washed with water to remove any unreacted salts, and dried. Further purification can be achieved by recrystallization from an appropriate solvent like ethanol.

Quantification of Sudan Dyes using Sudan Red 7B-d5 as an Internal Standard by LC-MS/MS

This protocol outlines a general procedure for the analysis of Sudan dyes in a food matrix, employing **Sudan Red 7B-d5** as an internal standard to ensure accuracy and precision.

1. Sample Preparation

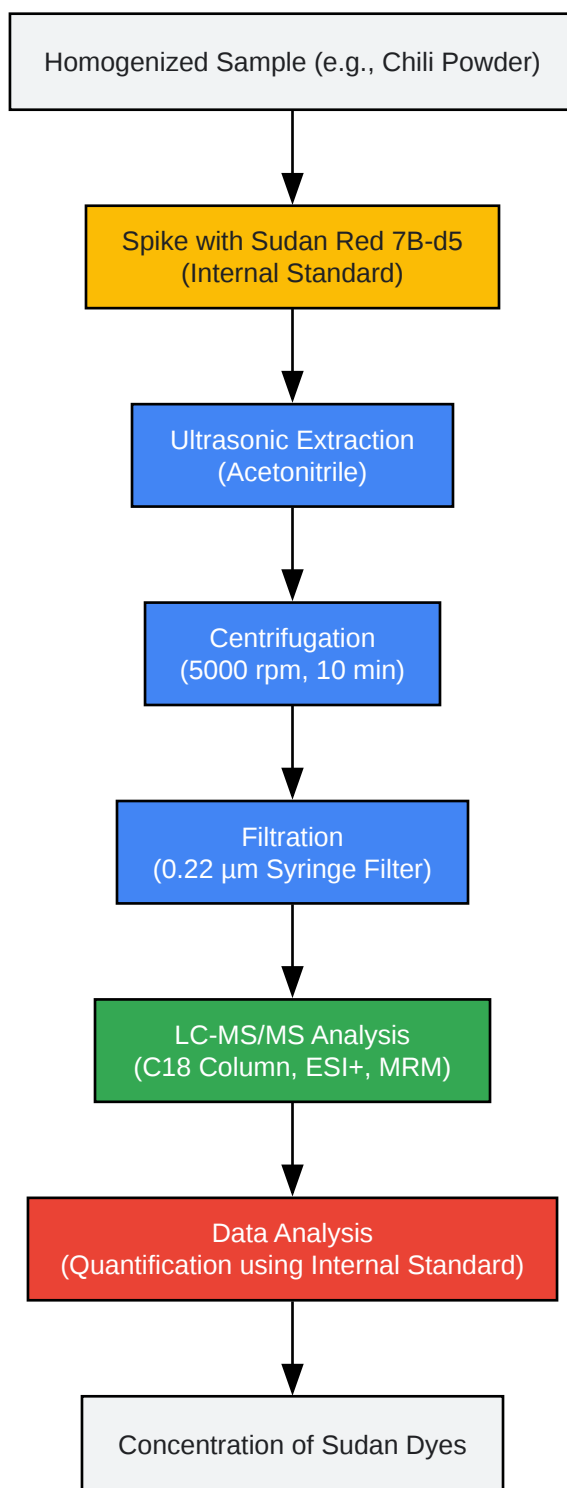
- Extraction: Homogenize 1 gram of the sample (e.g., chili powder) and spike with a known concentration of **Sudan Red 7B-d5** solution in acetonitrile. Add 10 mL of acetonitrile and extract using ultrasonication for 15 minutes.
- Centrifugation: Centrifuge the extract at 5000 rpm for 10 minutes.
- Filtration: Filter the supernatant through a 0.22 µm syringe filter into a clean vial for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Liquid Chromatography (LC):

- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM). Monitor for the specific precursor-to-product ion transitions for each Sudan dye and the internal standard.
 - Data Analysis: Quantify the concentration of each Sudan dye by comparing the peak area ratio of the analyte to the internal standard (**Sudan Red 7B-d5**) against a calibration curve. The use of an isotopically labeled internal standard corrects for matrix effects and variations in sample preparation and instrument response.

Visualizations



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Caption: LC-MS/MS analysis workflow for Sudan dyes using **Sudan Red 7B-d5**.

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References

- 1. Sudan Red 7B - Wikipedia [en.wikipedia.org]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. scbt.com [scbt.com]
- 4. CAS 6368-72-5: Sudan Red 7B | CymitQuimica [cymitquimica.com]
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